

# An In-depth Technical Guide to 2-Methoxy-2-methylheptane

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## Compound of Interest

Compound Name: 2-Methoxy-2-methylheptane

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## Introduction

**2-Methoxy-2-methylheptane** is a tertiary ether that has garnered significant interest for its applications as a high-performance fuel additive and a versatile non-polar solvent in organic synthesis.<sup>[1]</sup> With the chemical formula C<sub>9</sub>H<sub>20</sub>O, it is recognized as a potential replacement for methyl tert-butyl ether (MTBE) in gasoline, offering a reduced risk of groundwater contamination due to its lower water solubility.<sup>[1][2][3]</sup> This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and relevant industrial context. While it serves as an intermediate in organic synthesis and is noted for potential use as a raw material for pharmaceuticals, detailed information on its direct role in specific biological signaling pathways is not extensively documented in current literature.<sup>[1][4]</sup>

## Chemical Structure and Properties

**2-Methoxy-2-methylheptane** is a saturated ether with a tertiary carbon atom bonded to the oxygen. The IUPAC name, **2-methoxy-2-methylheptane**, clearly defines this structure. Its molecular structure consists of a heptane chain with a methoxy group and a methyl group both attached to the second carbon atom.

## Structural Identifiers

Below is a diagrammatic representation of the **2-Methoxy-2-methylheptane** structure.

Caption: Molecular structure of **2-Methoxy-2-methylheptane**.

## Physicochemical Data

Quantitative data for **2-Methoxy-2-methylheptane** is summarized in the table below for easy reference and comparison.

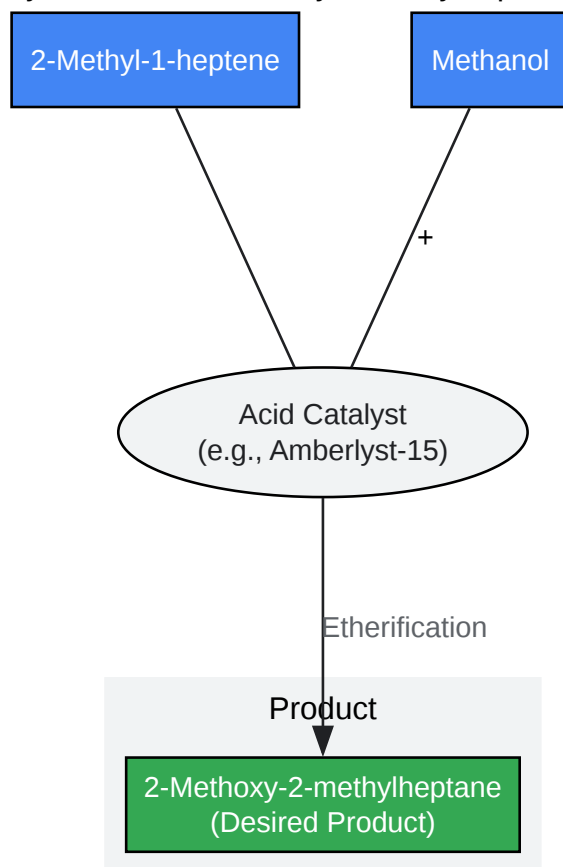
Property	Value	Reference(s)
IUPAC Name	2-methoxy-2-methylheptane	[1][5]
CAS Number	76589-16-7	[1][4][5]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O	[1][4][6]
Molecular Weight	144.25 g/mol	[1][5]
Boiling Point	160.5 °C at 101.6 kPa	[4]
Density	0.793 g/cm <sup>3</sup> at 20 °C	[4]
SMILES	<chem>CCCCC(C)(C)OC</chem>	[5][6][7]
InChI Key	KJRACWZCOVHBQU-UHFFFAOYSA-N	[1][5][7]
Hydrogen Bond Acceptors	1	[6]
Hydrogen Bond Donors	0	[6]
Rotatable Bond Count	5	[6]

## Experimental Protocols: Synthesis

The primary industrial method for synthesizing **2-Methoxy-2-methylheptane** is the acid-catalyzed liquid-phase etherification of 2-methyl-1-heptene with methanol.[1][3] This is a reversible exothermic reaction.[1]

## Synthesis Reaction

## Synthesis of 2-Methoxy-2-methylheptane



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Caption: Acid-catalyzed etherification of 2-methyl-1-heptene.

## Detailed Methodology

This protocol describes a laboratory-scale synthesis.

Materials:

- 2-methyl-1-heptene (reactant)
- Methanol (reactant, excess)
- Strongly acidic ion-exchange resin (e.g., Amberlyst-15) as a heterogeneous catalyst
- Round-bottom flask equipped with a reflux condenser and magnetic stirrer

- Heating mantle
- Separatory funnel
- Sodium bicarbonate solution (5% w/v), saturated
- Anhydrous magnesium sulfate or sodium sulfate
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 2-methyl-1-heptene and an excess of methanol (e.g., a 2:1 to 5:1 molar ratio of methanol to alkene).
- **Catalyst Addition:** Add the acid resin catalyst to the reactant mixture. The catalyst loading is typically 1-5% by weight of the total reactants.
- **Reaction Conditions:** Heat the mixture to reflux (approximately 65-75 °C) with vigorous stirring. The reaction is exothermic, so initial heating should be controlled.<sup>[1]</sup> Monitor the reaction progress using Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.<sup>[1]</sup> The reaction is reversible, and higher temperatures can unfavorably shift the equilibrium.<sup>[1]</sup>
- **Work-up:** After several hours or upon reaching equilibrium, cool the reaction mixture to room temperature. Filter the mixture to remove the solid resin catalyst.
- **Purification:**
  - Transfer the filtrate to a separatory funnel and wash with the 5% sodium bicarbonate solution to neutralize any leached acidic species.
  - Wash with water to remove unreacted methanol. Note that **2-Methoxy-2-methylheptane** has low water solubility.<sup>[2]</sup>
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solution under reduced pressure.

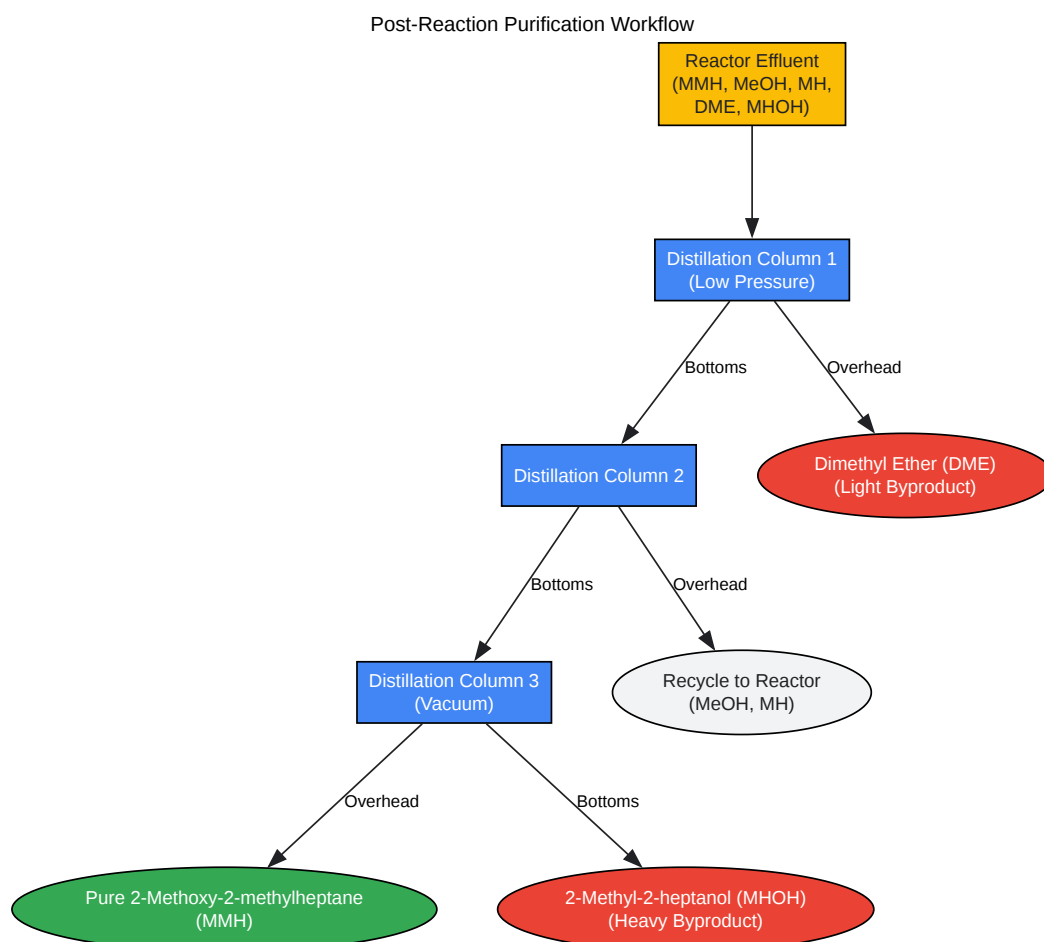
- Final Distillation: Purify the crude product by fractional distillation to separate the final **2-Methoxy-2-methylheptane** product from unreacted starting material and byproducts like 2-methyl-2-heptanol.[2][8]

## Industrial Relevance and Process Flow

In an industrial setting, the production of **2-Methoxy-2-methylheptane** is optimized using reactive distillation, which combines reaction and distillation in a single unit to overcome equilibrium limitations and improve yield.[1] The process involves separating the desired product from unreacted materials and byproducts.

## Simplified Industrial Purification Workflow

The diagram below illustrates a logical workflow for the separation process downstream of the reactor.



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